

Technical Monograph: 4-Octadecylaniline

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Compound of Interest

Compound Name: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: B039032

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Physicochemical Characterization and Structural Applications

Executive Summary

4-Octadecylaniline (also known as p-octadecylaniline or 4-stearylamine) is an amphiphilic building block critical to surface science and organic electronics. Distinguished by its dual nature—a reactive aniline head group and a hydrophobic C18 alkyl tail—it serves as a primary precursor for self-assembled monolayers (SAMs), corrosion inhibitors, and supramolecular liquid crystals. This guide provides a definitive reference for its molecular weight, synthesis protocols, and validation methodologies.

Part 1: Molecular Identity & Physicochemical Properties

Fundamental Constants

The precise molecular weight is essential for stoichiometric calculations in monolayer formation, where packing density is governed by the molar concentration of the dipping solution.

Property	Value	Notes
IUPAC Name	4-octadecylaniline	
CAS Number	114235-67-5	Verify against specific isomer; often confused with N-octadecyl isomer.
Molecular Formula		
Molecular Weight	345.61 g/mol	Average mass
Monoisotopic Mass	345.3396 Da	For Mass Spectrometry (HRMS)
Appearance	White to off-white waxy solid	Crystalline flakes upon recrystallization
Melting Point	59–63 °C	Dependent on purity and polymorph
Solubility	Soluble in CHCl ₃ , THF, Toluene	Insoluble in water; sparingly soluble in EtOH

Structural Analysis

The molecule consists of a rigid phenyl ring substituted at the para positions. This linearity is crucial for Van der Waals interactions between alkyl chains in solid-state packing.

- Head Group: Primary amine () – Provides chemical anchoring (e.g., to gold, ITO, or via diazotization).
- Tail Group: Octadecyl chain () – Provides hydrophobic shielding and drives self-assembly via methylene interdigitation.

Part 2: Synthesis & Purification Protocols[1]

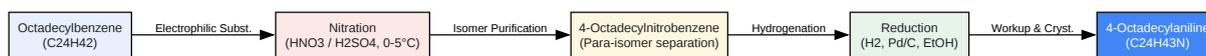
Strategic Synthesis Route

While direct alkylation of aniline is possible, it often leads to poly-substitution or N-alkylation. The Nitration-Reduction pathway from octadecylbenzene is the industry standard for high-purity para-isomer synthesis.

Reaction Scheme:

- Nitration: Electrophilic aromatic substitution of octadecylbenzene using mixed acid (). The bulky alkyl group directs the nitro group primarily to the para position.
- Reduction: Catalytic hydrogenation () or chemical reduction () converts the nitro group to an amine.

Experimental Workflow (Diagram)



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Figure 1: Two-step synthesis pathway ensuring para-regioselectivity.

Purification (The "Self-Validating" Step)

The long alkyl chain imparts a "waxy" character that can trap impurities.

- Crude Workup: Filter catalyst (if Pd/C used). Evaporate solvent.[1][2]
- Recrystallization: Use Ethanol/Hexane (9:1). Dissolve hot, cool slowly to 4°C. The para-isomer crystallizes as distinct plates, while ortho-isomers often remain in the mother liquor.
- Validation: Check Melting Point. A sharp range (59–61°C) indicates high purity. A broad range (<55°C) suggests isomer contamination.

Part 3: Analytical Characterization

To ensure scientific integrity, the synthesized material must be validated using the following spectroscopic fingerprints.

Proton NMR (¹H NMR)

Solvent: CDCl₃

, 400 MHz

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
6.95	Doublet (Hz)	2H	Ar-H (meta to)	Ortho to alkyl chain
6.62	Doublet (Hz)	2H	Ar-H (ortho to)	Shielded by amine
3.50	Broad Singlet	2H		Exchangeable w/
2.48	Triplet	2H	Ar- -R	Benzylic protons
1.55	Multiplet	2H	Ar- - -R	-methylene
1.25	Strong Multiplet	30H	Bulk Chain	Hydrophobic backbone
0.88	Triplet	3H	Terminal	Chain end

Mass Spectrometry (MS)

- Technique: ESI+ or EI.
- Target Ion:

or

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- Diagnostic: Look for the molecular ion peak at m/z 345.3 (EI) or 346.3 (ESI, M+H).
- Fragmentation: A characteristic tropylium-like fragment (Ar-) often appears at m/z 106.

Part 4: Applications in Surface Science & Electronics[7][8]

Self-Assembled Monolayers (SAMs)

4-Octadecylaniline is a "Janus" molecule used to modify electrode surfaces (e.g., Gold, ITO, Graphene).

- Mechanism: The amine group coordinates to the surface (or is converted to a diazonium salt for covalent grafting), while the C18 tail aligns vertically.
- Function:
 - Work Function Tuning: The dipole of the amine/aryl interface shifts the vacuum level of the electrode.
 - Passivation: The dense C18 layer blocks moisture and ions, preventing corrosion.

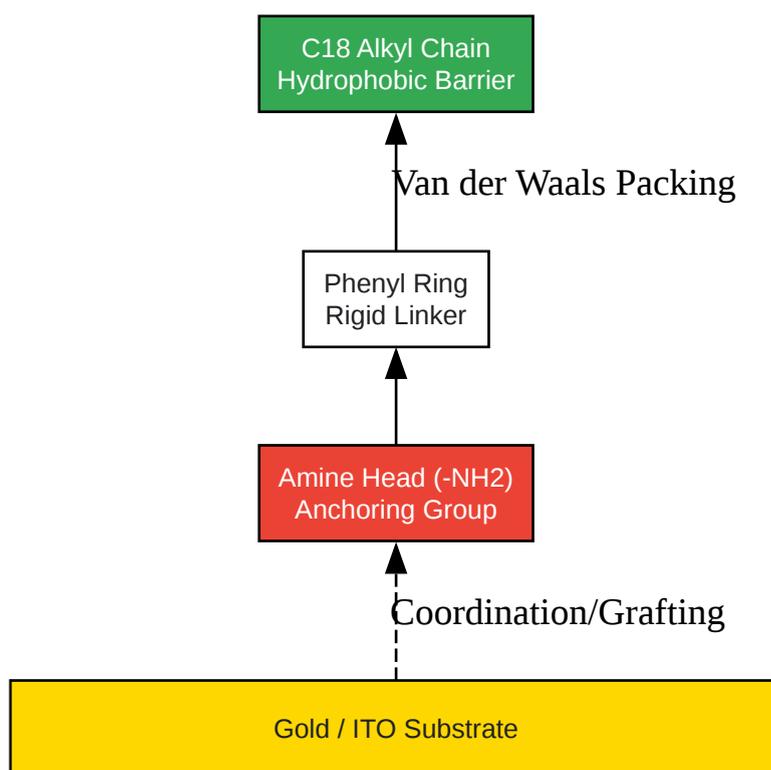
Organic Field-Effect Transistors (OFETs)

Used as a surface treatment for the dielectric layer. The hydrophobic tail reduces charge trapping at the interface, significantly improving charge carrier mobility in the semiconductor layer (e.g., Pentacene deposited on top).

Experimental Protocol: SAM Formation on Gold

- Substrate Prep: Clean Au substrate with UV/Ozone (20 min).
- Solution: Prepare 1 mM **4-octadecylaniline** in anhydrous Ethanol.

- Deposition: Immerse substrate for 24 hours at room temperature in a sealed container (exclude to prevent amine oxidation).
- Rinse: Rinse copiously with pure Ethanol, then Hexane.
- Dry: Blow dry with stream.



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Figure 2: Structural hierarchy of **4-octadecylaniline** SAM on a conductive substrate.

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